

Experimental Protocol: LA-ICP-TOF-MS for Elemental Mapping

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-C-(Indol-3-yl)glycerol 3-phosphate

CAS No.: 4220-97-7

Cat. No.: S575039

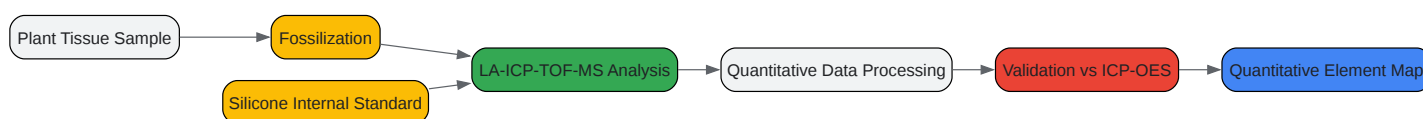
[Get Quote](#)

The following table details a proof-of-concept sample preparation and analysis protocol for accurate elemental mapping of plant tissues using Laser Ablation Inductively Coupled Plasma Time-of-Flight Mass Spectrometry (LA-ICP-TOF-MS), as described in a 2024 study [1].

Protocol Aspect	Detailed Methodology
Core Technique	Laser Ablation Inductively Coupled Plasma Time-of-Flight Mass Spectrometry (LA-ICP-TOF-MS) [1].
Sample Preparation	Fossilization of plant tissues (e.g., leaves from sunflower, soybean, corn) to transform the complex biotissue matrix into a mineral-like matrix [1].
Internal Standard	Use of silicone as an internal standard for normalization during the ablation process [1].
Method Validation	Comparison of results with traditional digestion followed by ICP-OES analysis to validate accuracy and reliability [1].
Key Advantages	Reduces contamination, decreases sample preparation time, eliminates image blurring, and allows for rapid, accurate quantitative element mapping [1].

Workflow Visualization

The experimental workflow for this protocol can be visualized as follows:



Click to download full resolution via product page

Experimental Workflow for Plant Tissue Analysis

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Accurate Elemental Mapping of Plant Tissues Using LA- ... [spectroscopyonline.com]

To cite this document: Smolecule. [Experimental Protocol: LA-ICP-TOF-MS for Elemental Mapping]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b575039#igp-quantification-in-different-plant-tissues>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com